

# Standard Protocol for Caerulein-Induced Acute Pancreatitis in Mice

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## Compound of Interest

Compound Name: *Caerulein(4-10), nle(8)-*

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These application notes provide a detailed overview and standardized protocols for inducing acute pancreatitis in mice using caerulein, a cholecystokinin analogue. This model is widely used to study the pathophysiology of acute pancreatitis and to evaluate potential therapeutic interventions.

## I. Introduction

Caerulein-induced acute pancreatitis is a highly reproducible and well-characterized animal model that mimics the early stages of human acute pancreatitis.[1][2] Supramaximal stimulation of pancreatic acinar cells with caerulein leads to premature intracellular activation of digestive enzymes, cellular injury, inflammation, and edema, which are hallmark features of the disease. [1] The severity of pancreatitis can be modulated by adjusting the dose and duration of caerulein administration, or by co-administering inflammatory agents like lipopolysaccharide (LPS) to induce a more severe, necrotizing form of the disease.[3][4][5]

## II. Experimental Protocols

### A. Induction of Acute Pancreatitis

#### 1. Mild Acute Pancreatitis:

This protocol induces a mild, edematous pancreatitis that is typically self-limiting.

- Materials:
  - Caerulein (Sigma-Aldrich, C9026 or equivalent)
  - Sterile 0.9% saline
  - Male C57BL/6 mice (8-10 weeks old)
- Procedure:
  - Fast mice for 12-18 hours before the experiment with free access to water.[\[3\]](#)
  - Prepare a stock solution of caerulein in sterile 0.9% saline. A common concentration is 5 µg/mL.
  - Administer caerulein via intraperitoneal (i.p.) injection at a dose of 50 µg/kg body weight.[\[3\]](#)[\[4\]](#)[\[6\]](#)
  - Repeat the injections hourly for a total of 6 to 12 injections.[\[3\]](#)[\[7\]](#) The number of injections can be varied to modulate the severity of pancreatitis.[\[1\]](#)[\[8\]](#)
  - Control animals should receive i.p. injections of an equivalent volume of sterile 0.9% saline at the same time points.[\[7\]](#)
  - Euthanize mice at desired time points after the final injection (e.g., 1, 6, 12, 24 hours) for sample collection.[\[8\]](#)

## 2. Severe Acute Pancreatitis:

This protocol induces a more severe, necrotizing pancreatitis.

- Materials:
  - Caerulein
  - Lipopolysaccharide (LPS) from E. coli (Sigma-Aldrich, L2630 or equivalent)
  - Sterile 0.9% saline

- Male C57BL/6 mice (8-10 weeks old)
- Procedure:
  - Follow steps 1-4 for the induction of mild pancreatitis (typically 6-10 hourly injections of caerulein).<sup>[3][4][5]</sup>
  - One hour after the final caerulein injection, administer a single i.p. injection of LPS at a dose of 10-15 mg/kg body weight.<sup>[3][4][5]</sup>
  - Control animals should receive saline injections followed by a saline injection at the time of LPS administration.
  - Euthanize mice at desired time points after the LPS injection for sample collection.

## B. Assessment of Pancreatitis Severity

### 1. Serum Amylase and Lipase Measurement:

- Procedure:
  - Collect blood via cardiac puncture or from the tail vein at the time of euthanasia.
  - Allow the blood to clot at room temperature and then centrifuge at 2000 x g for 10 minutes to separate the serum.
  - Measure serum amylase and lipase activity using commercially available assay kits according to the manufacturer's instructions.<sup>[1][9]</sup>

### 2. Pancreas Histology:

- Procedure:
  - Carefully dissect the pancreas and remove any adhering adipose tissue.
  - Fix a portion of the pancreas in 10% neutral buffered formalin for 24 hours.<sup>[3]</sup>
  - Embed the fixed tissue in paraffin, section at 4-5  $\mu\text{m}$ , and stain with Hematoxylin and Eosin (H&E).

- Evaluate the slides for edema, inflammatory cell infiltration, and acinar cell necrosis under a light microscope.
- Score the histological changes using a semi-quantitative scoring system (see Table 2).[\[10\]](#)  
[\[11\]](#)[\[12\]](#)

### 3. Myeloperoxidase (MPO) Assay:

This assay quantifies neutrophil infiltration in the pancreas.

- Procedure:
  - Homogenize a pre-weighed portion of the pancreas in a suitable buffer.
  - Centrifuge the homogenate and collect the supernatant.
  - Measure MPO activity in the supernatant using a commercial MPO assay kit.

## III. Data Presentation

Table 1: Caerulein Dosing Regimens

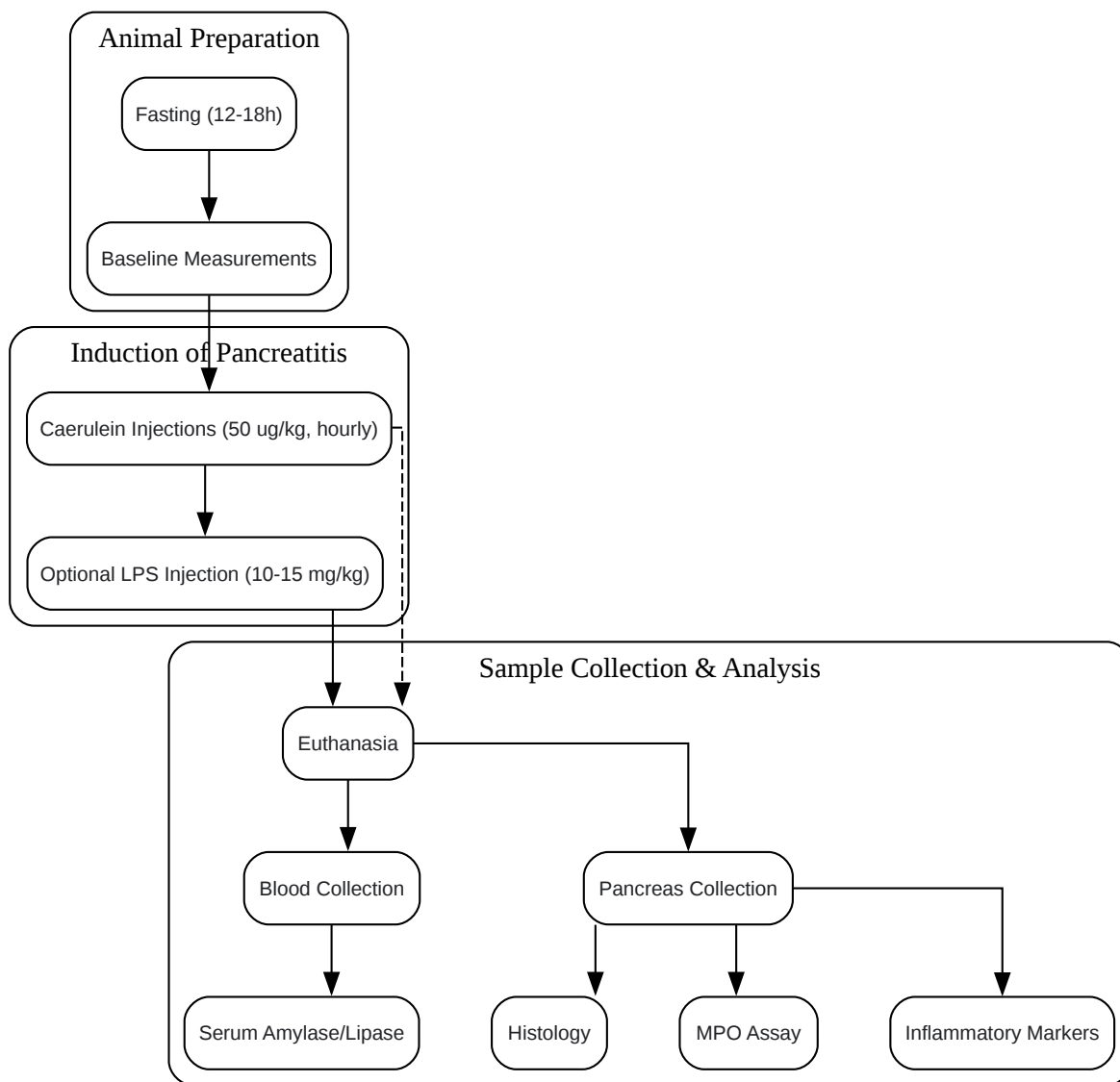
| Pancreatitis Severity | Caerulein Dose | Administration Route | Frequency                  | Co-administration |
|-----------------------|----------------|----------------------|----------------------------|-------------------|
| Mild                  | 50 µg/kg       | Intraperitoneal      | Hourly for 6-12 injections | None              |
| Severe                | 50 µg/kg       | Intraperitoneal      | Hourly for 6-10 injections | LPS (10-15 mg/kg) |

Table 2: Histological Scoring of Acute Pancreatitis[\[11\]](#)

| Parameter    | Score 0 | Score 1                     | Score 2                         | Score 3                       |
|--------------|---------|-----------------------------|---------------------------------|-------------------------------|
| Edema        | Absent  | Interlobular edema          | Intralobular edema              | Diffuse edema                 |
| Inflammation | Absent  | Mild leukocyte infiltration | Moderate leukocyte infiltration | Severe leukocyte infiltration |
| Necrosis     | Absent  | Focal (<5%)                 | Sublobular (<20%)               | Lobular (>20%)                |

## IV. Visualization of Workflows and Signaling Pathways

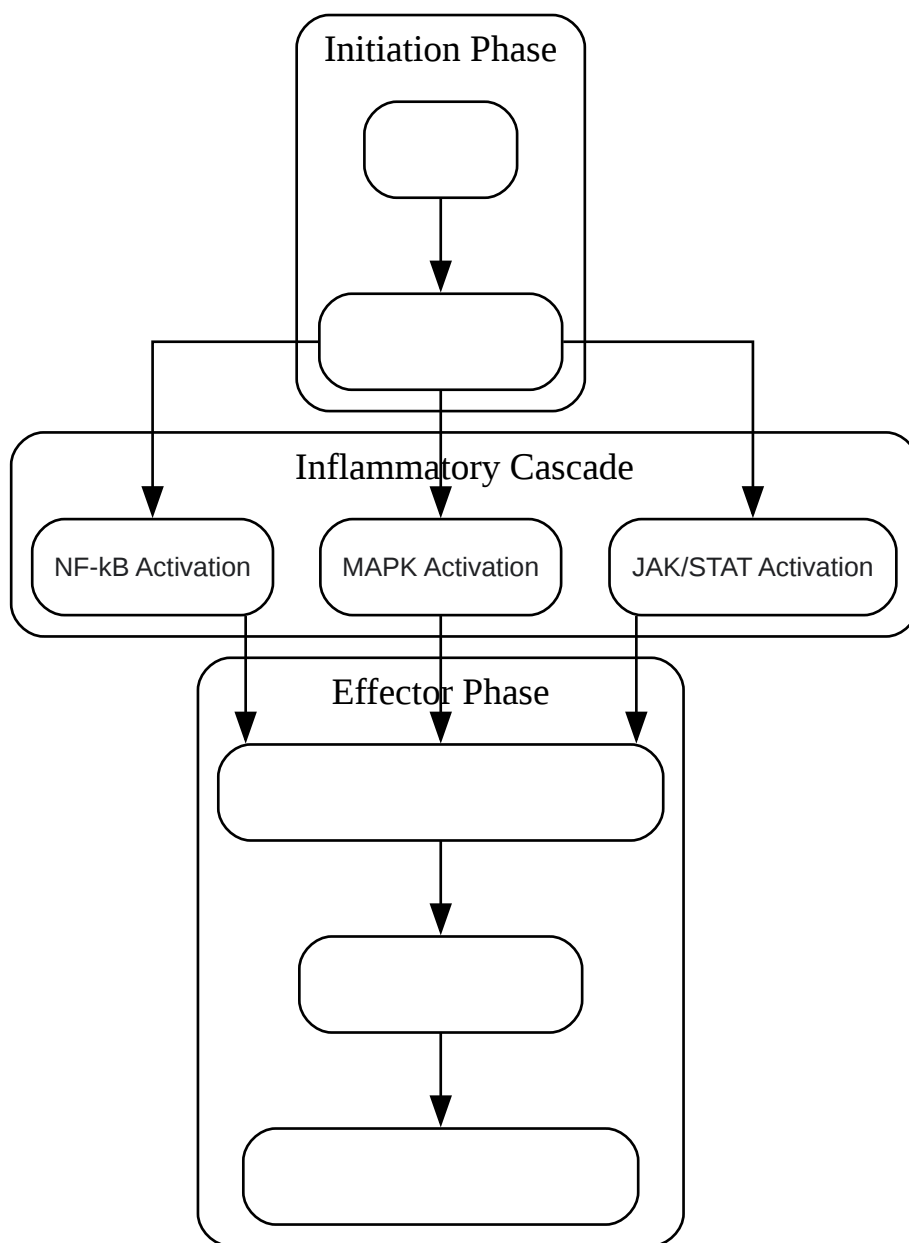
### A. Experimental Workflow



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Caption: Experimental workflow for caerulein-induced acute pancreatitis in mice.

## B. Key Signaling Pathways



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